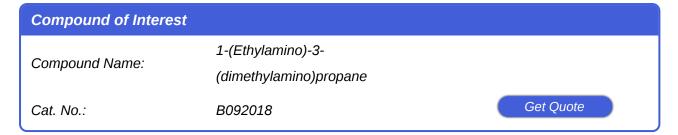


CAS number and molecular structure of 1-(Ethylamino)-3-(dimethylamino)propane.

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An In-depth Technical Guide to 1-(Ethylamino)-3-(dimethylamino)propane

This technical guide provides comprehensive information on **1-(Ethylamino)-3-(dimethylamino)propane**, targeting researchers, scientists, and professionals in drug development. It covers the compound's chemical identity, physical properties, safety information, and potential applications, presenting data in a structured and accessible format.

Chemical Identity and Properties

1-(Ethylamino)-3-(dimethylamino)propane is a diamine compound with the chemical formula C7H18N2.[1] Its structure features a propane backbone with an ethylamino group at one terminus and a dimethylamino group at the other.

Molecular Structure Diagram

Caption: 2D structure of **1-(Ethylamino)-3-(dimethylamino)propane**.

Quantitative Data Summary

The key chemical and physical properties are summarized in the table below for quick reference.



Property	Value	Source
CAS Number	19475-27-5	[1]
Molecular Formula	C7H18N2	[1]
Molecular Weight	130.23 g/mol	[1]
Purity	>98.00% (Typical)	[1]

Safety and Handling

While a specific safety data sheet (SDS) for **1-(Ethylamino)-3-(dimethylamino)propane** was not available, data from structurally similar aliphatic amines suggest that appropriate precautions should be taken. The following information is based on general safety protocols for compounds in this class.



Hazard Category	Precautionary Statement	
Skin Contact	Causes skin irritation/burns. Wear protective gloves and clothing.[2][3] In case of contact, immediately rinse skin with water/shower.[2][3]	
Eye Contact	Causes serious eye damage. Wear eye/face protection.[2][3] If in eyes, rinse cautiously with water for several minutes.[2][3]	
Inhalation	May cause respiratory irritation. Do not breathe dust/fume/gas/mist/vapors/spray.[2][3] Use only outdoors or in a well-ventilated area.[2][3]	
Ingestion	Harmful if swallowed. Do not eat, drink or smoke when using this product.[2][4] If swallowed, rinse mouth but do NOT induce vomiting.[2][3]	
Flammability	May be a flammable liquid and vapor. Keep away from heat, sparks, open flames, and hot surfaces.[2]	
Storage	Store locked up in a well-ventilated place.[2][3] Keep container tightly closed.[2][3]	
Disposal	Dispose of contents/container to an approved waste disposal plant.[2][3]	

Experimental Protocols

Detailed experimental protocols for the synthesis of **1-(Ethylamino)-3- (dimethylamino)propane** are not readily available in the public domain. However, a general approach for the synthesis of similar unsymmetrical diamines involves the alkylation of a primary or secondary amine.

General Synthetic Approach: Reductive Amination

A plausible synthetic route for this compound is the reductive amination of an appropriate aldehyde or ketone with the corresponding amine, followed by purification.



Illustrative Reaction Scheme: N,N-dimethyl-3-aminopropanal + Ethylamine → [Intermediate Imine] --(Reduction)--> **1-(Ethylamino)-3-(dimethylamino)propane**

General Procedure:

- Reaction Setup: A solution of the starting amine (e.g., N,N-dimethyl-1,3-propanediamine) is prepared in a suitable solvent such as methylene chloride in a three-necked flask equipped with a mechanical stirrer and an addition funnel.[5] The flask is cooled in an ice bath.[5]
- Addition of Reagent: The second reactant (e.g., an ethylating agent like ethyl isocyanate or an aldehyde for reductive amination) is dissolved in the same solvent and added slowly to the cooled amine solution while stirring vigorously.[5]
- Reaction and Workup: The reaction mixture is stirred for a specified period, allowing it to reach room temperature.[6] After the reaction is complete, an aqueous workup is performed. The organic phase is separated, and the aqueous phase is extracted multiple times with the solvent.[5][6]
- Purification: The combined organic extracts are dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).[5][6] The solvent is then removed under reduced pressure, and the resulting crude product is purified, typically by distillation under reduced pressure, to yield the final compound.[5]

Applications in Research and Drug Development

Diamine structures like **1-(Ethylamino)-3-(dimethylamino)propane** are valuable building blocks in medicinal chemistry and materials science. The two amine groups offer sites for further chemical modification, making them useful as linkers or scaffolds in the synthesis of more complex molecules with potential therapeutic activity. For instance, related **1-phenyl-3-dimethylamino-propane** derivatives have been investigated for their analgesic properties.[7]

The presence of a tertiary amine and a secondary amine provides differential reactivity and allows for the construction of compounds that can interact with biological targets such as transporters or receptors. Analogues of citalopram, which feature a 1-(3-(dimethylamino)propyl) side chain, have been synthesized to probe the serotonin transporter (SERT) binding sites.[8]



Conceptual Workflow in Drug Discovery

The diagram below illustrates a conceptual workflow for how a compound like **1- (Ethylamino)-3-(dimethylamino)propane** could be utilized as a starting scaffold in a drug discovery program.



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Caption: Role of a chemical scaffold in a typical drug discovery pipeline.

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